

Application Notes and Protocols for AM404 in In Vivo Rodent Studies

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Compound of Interest

Compound Name: AM404

Cat. No.: B1139072

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Audience: Researchers, scientists, and drug development professionals.

Introduction

AM404, the N-arachidonoylphenolamine, is a bioactive metabolite of acetaminophen (paracetamol) and a compound of significant interest in pharmacological research.^{[1][2][3]} It is recognized for its role as an endocannabinoid reuptake inhibitor, an activator of the transient receptor potential vanilloid 1 (TRPV1) channel, and a weak agonist of cannabinoid receptor 1 (CB1).^{[3][4]} These mechanisms contribute to its analgesic, anxiolytic, and anti-inflammatory properties observed in various rodent models. This document provides detailed application notes and protocols for the dosage and administration of **AM404** in in vivo rodent studies, based on published literature.

Data Presentation: AM404 Dosage and Administration in Rodent Studies

The following table summarizes the quantitative data from various in vivo rodent studies involving **AM404** administration.

Species	Model	Route of Administration	Dosage Range	Vehicle	Observed Effects	Reference
Mouse	Formalin-induced pain	Intraperitoneal (i.p.)	1 - 10 mg/kg	Not Specified	Dose-dependent antinociceptive effects.	
Rat	Sciatic nerve ligation (neuropathic pain)	Subcutaneous (s.c.)	1 - 10 mg/kg	Tween80, DMSO, Saline	Dose-dependent reduction in thermal and mechanical hyperalgesia with daily treatment for 14 days.	
Rat	Complete Freund's adjuvant (inflammatory pain)	Subcutaneous (s.c.)	1 - 10 mg/kg	Not Specified	Dose-dependent reduction in nocifensive responses with daily treatment for 14 days.	
Rat	Chronic Constriction Injury (CCI) of the sciatic nerve	Subcutaneous (s.c.)	3, 5, 10 mg/kg	Tween80, DMSO (10% in saline)	Dose-dependent relief of thermal hyperalgesia and mechanical	

allodynia
with daily
administration for 7
days.

Increased
thermal
withdrawal
latency,
indicating
analgesia.

Reduced
the
rewarding
effects of
nicotine
and
nicotine-
induced
dopamine
elevations.

Dose-
dependent
anxiolytic-
like effects.

Experimental Protocols

Protocol 1: Preparation of AM404 for Subcutaneous (s.c.) Injection in Rats

This protocol is based on the methodology described in a study investigating neuropathic pain.

Materials:

- **AM404**

- Tween80
- Dimethyl sulfoxide (DMSO)
- Sterile 0.9% saline
- Sterile microcentrifuge tubes
- Vortex mixer
- Syringes and needles for s.c. injection

Procedure:

- Weigh the required amount of **AM404** based on the desired final concentration and the number of animals to be injected.
- In a sterile microcentrifuge tube, dissolve the **AM404** in a drop of Tween80.
- Add DMSO to a final concentration of 10% of the total volume.
- Vortex the mixture thoroughly to ensure complete dissolution.
- Add sterile 0.9% saline to reach the final desired volume.
- Vortex the solution again to ensure homogeneity.
- The final vehicle composition will be a mixture of Tween80, 10% DMSO, and saline.
- Administer the solution subcutaneously to the rats. The volume of injection should be calculated based on the animal's body weight to achieve the target dose (e.g., 3, 5, or 10 mg/kg).

Protocol 2: Intraperitoneal (i.p.) Administration of AM404 in Mice

This protocol is adapted from studies on acute pain models.

Materials:

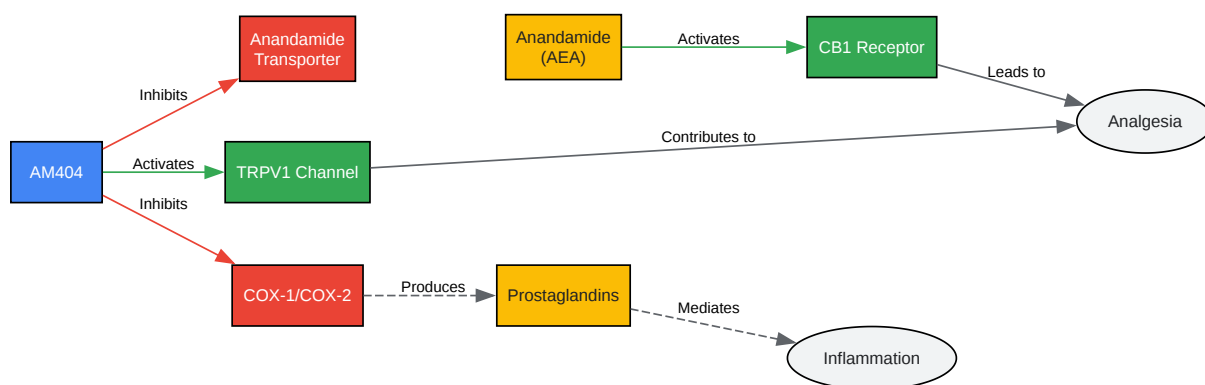
- **AM404**
- Appropriate vehicle (e.g., ethanol, cremophor, and saline in a 1:1:18 ratio as used for a similar compound, VDM11)
- Sterile vials
- Vortex mixer or sonicator
- Syringes and needles for i.p. injection

Procedure:

- Prepare the vehicle solution. For a vehicle of ethanol:cremophor:saline (1:1:18), mix one part ethanol and one part cremophor, then add 18 parts of sterile saline.
- Weigh the necessary amount of **AM404**.
- Dissolve the **AM404** in the prepared vehicle. Sonication may be used to aid dissolution.
- Ensure the final solution is clear and homogenous.
- Calculate the injection volume for each mouse based on its body weight to deliver the intended dose (e.g., 1-10 mg/kg).
- Administer the **AM404** solution via intraperitoneal injection.

Mandatory Visualizations

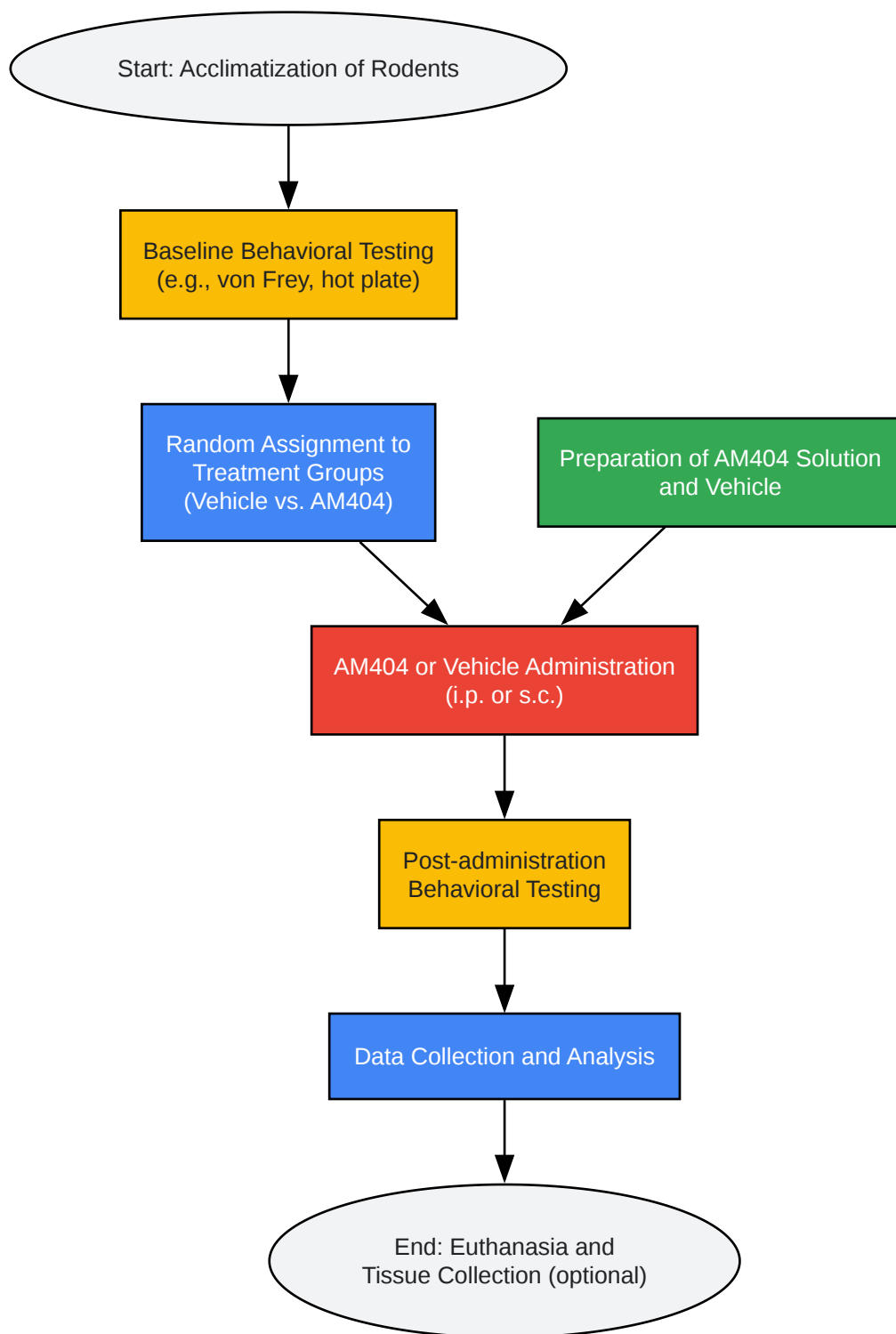
AM404 Signaling Pathways



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Caption: Signaling pathways of **AM404**.

Experimental Workflow for In Vivo Rodent Study with AM404



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